

Navigating the Safe Disposal of m-PEG6-Br: A Procedural Guide

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Compound of Interest

Compound Name: *m*-PEG6-Br

Cat. No.: B1677529

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents is a cornerstone of laboratory safety and operational excellence. This guide provides a detailed, step-by-step procedure for the safe disposal of **m-PEG6-Br**, a common PROTAC linker, ensuring compliance with safety regulations and fostering a secure research environment.

While **m-PEG6-Br** is not classified as a hazardous substance, it is imperative to handle it with the care and precaution afforded to all laboratory chemicals.^[1] Adherence to the following disposal protocol is essential for maintaining a safe laboratory and protecting the environment.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **m-PEG6-Br** is provided in the table below for quick reference.

Property	Value
Chemical Formula	C13H27BrO6
Molecular Weight	359.3 g/mol
CAS Number	125562-29-0
Appearance	Varies (often a liquid or solid)
Solubility	Soluble in aqueous media
Storage	Refrigerated in a closed container

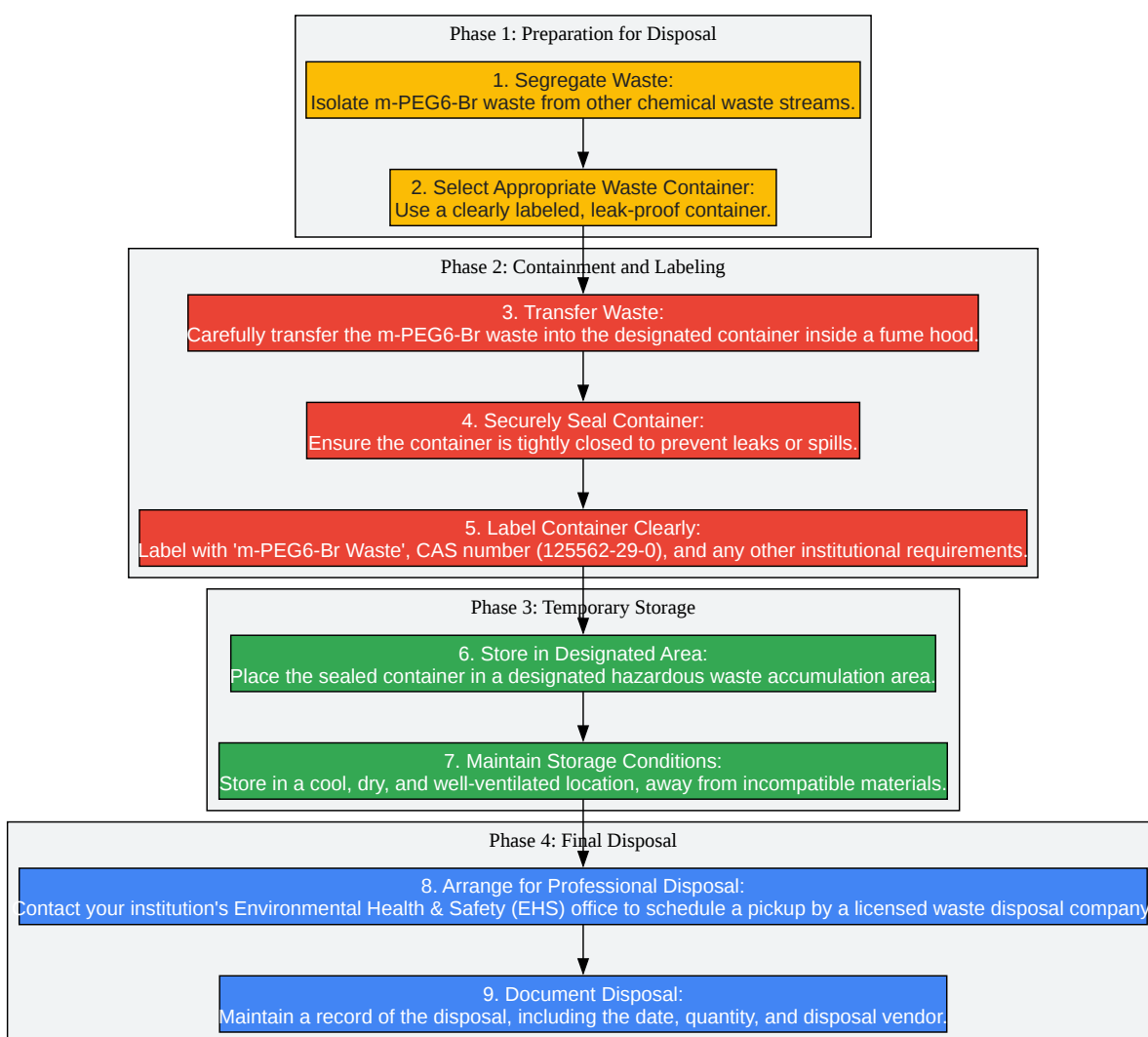
Personal Protective Equipment (PPE) Protocol

Prior to handling **m-PEG6-Br** for any purpose, including disposal, it is mandatory to be equipped with the appropriate Personal Protective Equipment (PPE). This is the first line of defense in preventing accidental exposure.

Caption: Essential personal protective equipment for handling **m-PEG6-Br**.

Step-by-Step Disposal Procedure for m-PEG6-Br

The proper disposal of **m-PEG6-Br** should be treated as a special waste procedure, managed by a licensed disposal company in accordance with all national and regional regulations.^[1] The following workflow outlines the necessary steps from initial preparation to final handover.



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References

- 1. broadpharm.com [broadpharm.com]
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